

# Physical properties of 2-Acetamidopyridine melting point and solubility

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## Compound of Interest

Compound Name: 2-Acetamidopyridine

Cat. No.: B421653

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## Technical Guide: Physical Properties of 2-Acetamidopyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2-Acetamidopyridine** (N-(2-Pyridyl)acetamide), focusing on its melting point and solubility. This document outlines key data and detailed experimental protocols relevant to laboratory work and drug development processes.

## Core Physical Properties of 2-Acetamidopyridine

**2-Acetamidopyridine** is a versatile chemical compound utilized in various research and industrial applications, including pharmaceutical and agrochemical synthesis.<sup>[1]</sup> Its physical characteristics are fundamental to its handling, purification, and application in chemical synthesis.

## Data Summary

The quantitative physical property data for **2-Acetamidopyridine** is summarized in the table below for ease of reference and comparison.

Physical Property	Value	Unit	Source
Melting Point	66 - 74	°C	Chem-Impex[1]
	80 - 83	°C	ChemBK[2]
Water Solubility (log10ws)	-1.62	mol/l	Cheméo[3]
Solubility in Organic Solvents	Soluble	-	ChemBK[2]

Note on Melting Point: The observed variance in melting point ranges may be attributed to differences in the purity of the samples tested or the specific methodologies employed for determination.

Note on Water Solubility: The Log10 of water solubility of -1.62 indicates a relatively low solubility in water. The compound is noted to have poor solubility in water while being soluble in organic solvents such as ethanol, chloroform, and ether.

## Experimental Protocols

Detailed methodologies for the determination of the melting point and solubility of **2-Acetamidopyridine** are provided below. These protocols are based on standard laboratory practices.

### Melting Point Determination

The melting point of **2-Acetamidopyridine** can be determined using the capillary method with a melting point apparatus.

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Capillary tubes (sealed at one end)
- **2-Acetamidopyridine** sample, finely powdered

- Thermometer

#### Procedure:

- **Sample Preparation:** A small amount of the powdered **2-Acetamidopyridine** is introduced into the open end of a capillary tube. The tube is then tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure accurate measurement.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has liquefied is recorded as the end of the melting range.
- **Verification:** The determination should be repeated at least once with a fresh sample to ensure consistency of the results.

## Solubility Determination (Shake-Flask Method)

The equilibrium solubility of **2-Acetamidopyridine** in a given solvent can be determined using the shake-flask method, which is a widely accepted technique.

#### Apparatus and Materials:

- **2-Acetamidopyridine** sample
- Selected solvent (e.g., water, ethanol, chloroform)
- Thermostatic shaker or water bath
- Vials with screw caps
- Analytical balance

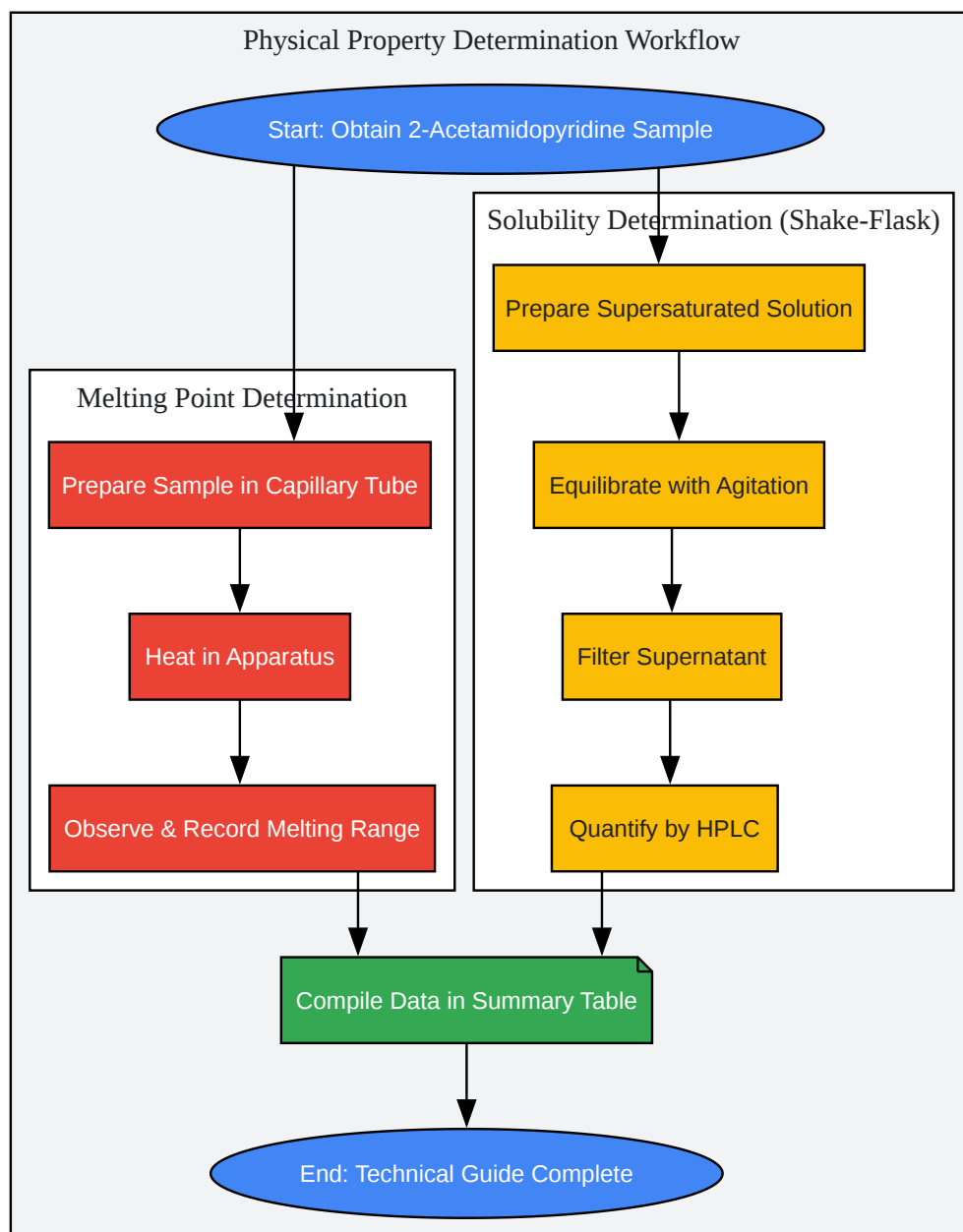
- Filtration device (e.g., syringe filters, 0.45  $\mu\text{m}$ )
- A validated analytical method for quantification (e.g., High-Performance Liquid Chromatography with UV detection)

#### Procedure:

- Sample Preparation: An excess amount of solid **2-Acetamidopyridine** is added to a known volume of the solvent in a vial. This ensures that a saturated solution is achieved.
- Equilibration: The vials are sealed and placed in a thermostatic shaker set to a constant temperature (e.g., 25°C or 37°C). The mixture is agitated for a sufficient period (e.g., 24-72 hours) to allow the system to reach equilibrium.
- Sample Collection and Preparation:
  - After agitation, the vials are allowed to stand to permit the undissolved solid to settle.
  - A sample of the supernatant is carefully withdrawn.
  - The collected supernatant is immediately filtered through a 0.45  $\mu\text{m}$  filter to remove any undissolved solid particles.
- Quantification:
  - The filtered supernatant is diluted with an appropriate solvent.
  - The concentration of **2-Acetamidopyridine** in the diluted sample is determined using a validated analytical method, such as HPLC-UV.
  - A calibration curve prepared with standards of known concentrations is used to quantify the solubility.

## Visualized Experimental Workflow

The following diagram illustrates the logical workflow for determining the physical properties of **2-Acetamidopyridine**.



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